

# Erroneous Premise: HQ005 is a Mechanical Device, Not a Pharmaceutical Compound

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## Compound of Interest

Compound Name: HQ005

Cat. No.: B12392025

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Initial research indicates a fundamental misunderstanding in the topic premise. "**HQ005**" is not a pharmaceutical agent with a biological mechanism of action. Instead, it is consistently identified as an electric quarter-turn valve actuator manufactured by the Korean company HKC. [1][2][3][4] This device is designed for industrial applications to control the operation of valves, such as ball, butterfly, and plug valves, as well as dampers.[1][2]

Therefore, a technical guide on its "mechanism of action hypothesis" in a biological or pharmacological context is not applicable. The following guide has been adapted to provide a detailed technical overview of the **HQ005** electric actuator's true mechanism of action in an industrial setting, adhering to the structural and visualization requirements of the original request.

## An In-depth Technical Guide to the HQ005 Electric Actuator

Audience: Industrial Engineers, Technicians, and Process Control Professionals.

### Core Function and Mechanism of Operation

The **HQ005** is an electromechanical device that automates the opening and closing of quarter-turn valves.[2][3] Its core mechanism relies on a brushless DC motor that drives a gearbox to produce rotary motion.[2][3][5] Upon receiving a continuous voltage signal, the motor actuates, rotating the valve stem typically by 90 degrees.[1][4] The rotation is precisely stopped at the fully open or fully closed positions by internal cams that trigger micro-switches, cutting power to

the motor for that direction of travel.[1][4] The actuator remains in its last position until a reversing voltage signal is applied to initiate movement in the opposite direction.[1]

A key feature of the **HQ005** is its design for continuous power application; the power should not be switched off once the end of travel is reached.[1] For modulating control, the actuator's movement is proportional to a control signal, allowing for precise valve positioning.[1]

## Key Components and Specifications

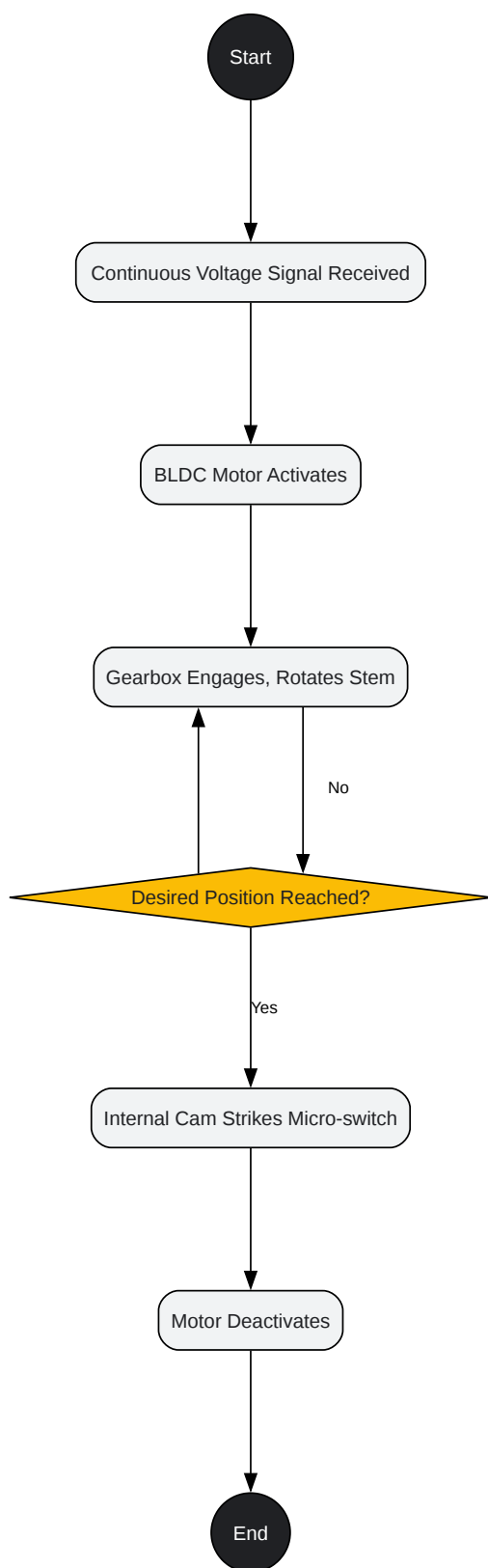
The **HQ005** is housed in a robust, hard-anodized aluminum casing with a dry epoxy powder coating for durability and corrosion resistance.[1][3] It includes several standard features designed for reliability and ease of use in industrial environments.

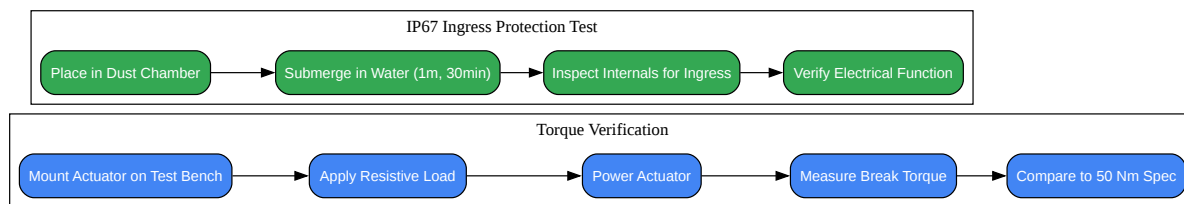
Table 1: **HQ005** Standard Specifications

Specification	Value	Source(s)
Maximum Torque Output	50 Nm (442 lb.ins)	[1][2][4]
Operating Time (0-90°)	13 seconds	[1][2][5][4]
Power Supply	Multi-voltage: 95-265V AC / 24V AC/DC	[1][2]
Motor	Brushless DC (BLDC) motor	[2][3]
Enclosure Rating	IP67 (Weatherproof)	[1][2]
Mounting Standard	ISO 5211: F03, F05, F07	[1][2][5]
Manual Override	Declutchable Handwheel / Hexagonal Drive	[1][2]
Limit Switches	2-4 x SPDT (Single Pole, Double Throw)	[1][2]
Duty Cycle (On/Off)	50% - 70%	[1]
Ambient Temperature	-20°C to +70°C	[2][5]

## Operational Workflow and Signaling

The operation of the **HQ005** actuator follows a clear logical sequence based on electrical inputs. This workflow ensures reliable and precise control over the valve's position.





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## References

- 1. [actuatedvalvesupplies.com](http://actuatedvalvesupplies.com) [[actuatedvalvesupplies.com](http://actuatedvalvesupplies.com)]
- 2. [johnsonvalves.co.uk](http://johnsonvalves.co.uk) [[johnsonvalves.co.uk](http://johnsonvalves.co.uk)]
- 3. [alma-valves.ie](http://alma-valves.ie) [[alma-valves.ie](http://alma-valves.ie)]
- 4. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- 5. HKC [[hkcon.co.kr](http://hkcon.co.kr)]
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